4-Bromobenzofuran-5-ol pharmaceutical intermediate applications

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *4-Bromobenzofuran-5-ol*

Cat. No.: *B12092401*

Get Quote

An In-Depth Technical Guide to the Pharmaceutical Applications of **4-Bromobenzofuran-5-ol**

Abstract

The benzofuran scaffold is a cornerstone in medicinal chemistry, forming the structural basis of numerous natural products and synthetic pharmaceuticals with a wide array of biological activities.[1] Among the myriad of functionalized benzofuran intermediates, **4-Bromobenzofuran-5-ol** emerges as a particularly strategic building block. Its unique substitution pattern, featuring vicinal bromo and hydroxyl groups, offers orthogonal chemical handles for sophisticated molecular elaboration. This guide provides a comprehensive technical overview of **4-Bromobenzofuran-5-ol**, detailing its chemical properties, synthetic utility, and pivotal role in the construction of high-value pharmaceutical agents. We will explore its application in the synthesis of molecules targeting the central nervous system, such as antidepressants, and its potential in developing novel therapeutics for oncology and infectious diseases.

Introduction: The Strategic Importance of the Benzofuran Core

© 2026 BenchChem. All rights reserved.

Benzofuran, a heterocyclic compound formed by the fusion of a benzene and a furan ring, is a privileged scaffold in drug discovery.[2] Its derivatives are known to exhibit a vast spectrum of pharmacological effects, including anticancer, antifungal, anti-inflammatory, antiviral, and antidepressant properties.[3][4][5] The therapeutic success of drugs like the antiarrhythmic agent Amiodarone underscores the value of this heterocyclic system.[3][4] The functionalization of the benzofuran core is key to modulating its biological activity, making the development of versatile intermediates a critical endeavor in pharmaceutical research and development.

4-Bromobenzofuran-5-ol (CAS No: 40432-23-3) is a solid chemical compound valued for its role as a versatile pharmaceutical intermediate.[6][7] Its structure is primed for sequential, regioselective reactions, making it an ideal starting point for constructing complex molecular architectures.

Physicochemical Properties of 4-Bromobenzofuran-5-ol

A clear understanding of the intermediate's properties is fundamental to its effective application in process chemistry and scale-up operations.

Property	Value	Source(s)
CAS Number	40432-23-3	[6][7][8]
Molecular Formula	$C_8H_5BrO_2$	[7][8]
Molecular Weight	213.03 g/mol	[6][7][8]
Physical Form	Solid	[9]
Purity	Typically ≥97%	[6][9]
InChI Key	WOOFQDYMNDSRPF-UHFFFAOYSA-N	[6][9]
Storage	Sealed in dry, 2-8°C or Refrigerator	[8][9]

Synthetic Utility: A Tale of Two Functional Groups

The power of **4-Bromobenzofuran-5-ol** as an intermediate lies in the distinct reactivity of its hydroxyl and bromo substituents. This allows for a programmed, step-wise synthesis, building

© 2026 BenchChem. All rights reserved.

molecular complexity with high precision. The hydroxyl group can readily undergo O-alkylation or O-acylation, while the bromo group is a versatile handle for carbon-carbon and carbon-heteroatom bond formation, typically through metal-catalyzed cross-coupling reactions or nucleophilic aromatic substitution.



Click to download full resolution via product page

Core Application: Synthesis of Vilazodone and Related Antidepressants

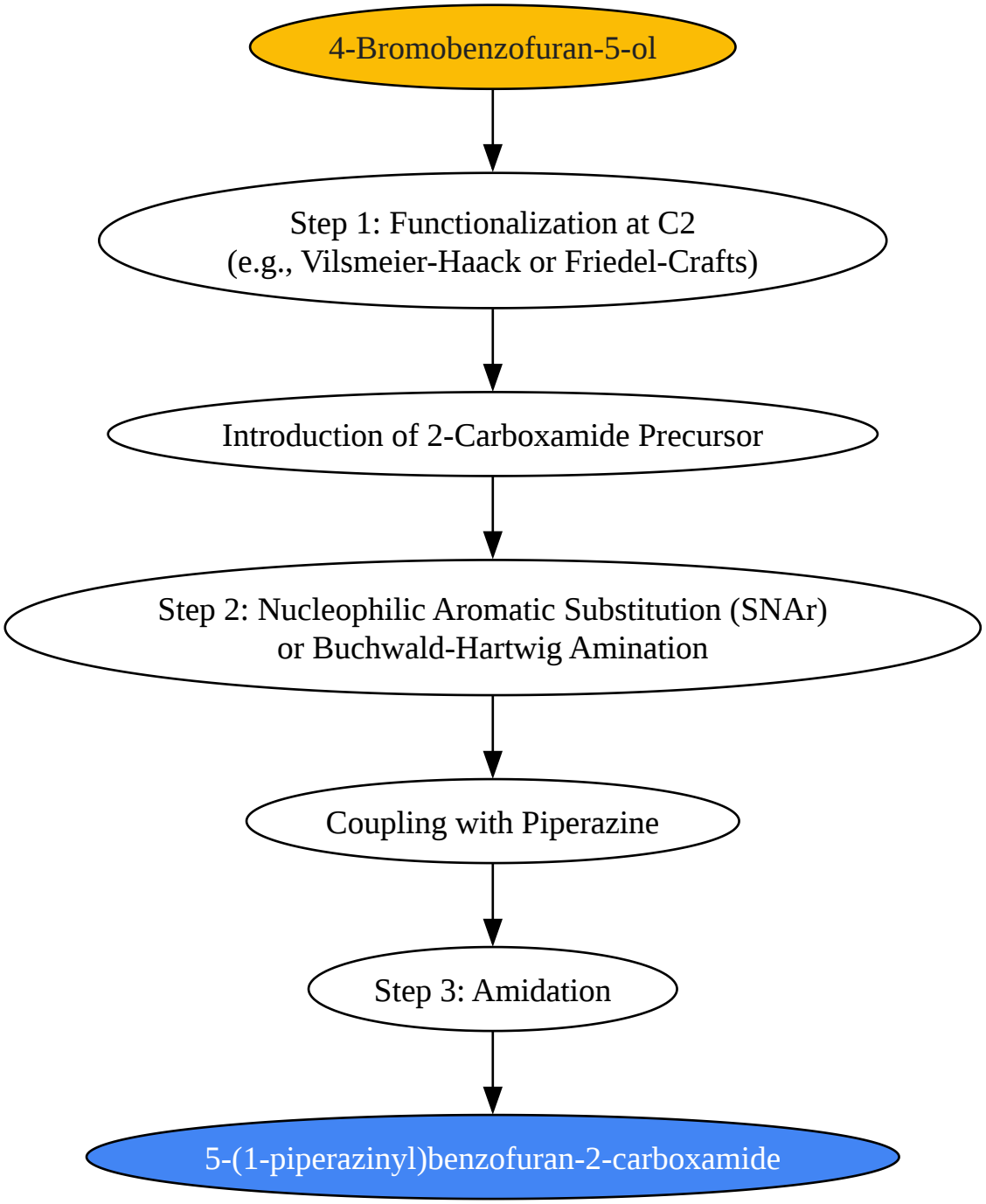
A prominent application of benzofuran intermediates is in the synthesis of Vilazodone, a novel dual-acting antidepressant.[10] Vilazodone functions as both a selective serotonin reuptake inhibitor (SSRI) and a 5-HT1A receptor partial agonist.[11][12] This dual mechanism is believed to contribute to a faster onset of action and potentially fewer side effects compared to traditional SSRIs.[10]

The synthesis of Vilazodone involves the coupling of two key fragments: a 3-(4-chlorobutyl)-1H-indole-5-carbonitrile moiety and a 5-(1-piperazinyl)-benzofuran-2-carboxamide moiety.[11][13] While various synthetic routes exist, **4-Bromobenzofuran-5-ol** serves as a logical precursor for the latter fragment through a series of strategic transformations.

Hypothetical Synthetic Workflow from 4-Bromobenzofuran-5-ol

The following workflow illustrates how **4-Bromobenzofuran-5-ol** can be elaborated into a key precursor for Vilazodone. This pathway leverages the differential reactivity of the molecule's functional groups.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Experimental Protocol: Buchwald-Hartwig Amination

This protocol describes a critical step: the coupling of a protected benzofuran intermediate with piperazine to install the crucial piperazinyl moiety. This C-N bond formation is efficiently achieved using palladium catalysis.

© 2026 BenchChem. All rights reserved.

Objective: To synthesize a 4-(piperazin-1-yl)benzofuran-5-ol derivative from **4-Bromobenzofuran-5-ol**.

Methodology:

- Reaction Setup: To an oven-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add **4-Bromobenzofuran-5-ol** (1.0 eq), Boc-piperazine (1.2 eq), a palladium catalyst such as $Pd_2(dba)_3$ (2 mol%), and a phosphine ligand like Xantphos (4 mol%).
- Solvent and Base: Add a dry, degassed solvent such as toluene or dioxane, followed by a strong, non-nucleophilic base, typically sodium tert-butoxide (NaOtBu) (1.4 eq).
- Reaction Conditions: Heat the reaction mixture to 80-110 °C with vigorous stirring. The causality for heating is to overcome the activation energy for the oxidative addition of the aryl bromide to the Pd(0) complex, which is the rate-limiting step in the catalytic cycle.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. The organic layer is then dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel to yield the desired Boc-protected piperazinyl benzofuran.
- Deprotection: The Boc protecting group is subsequently removed under acidic conditions (e.g., trifluoroacetic acid in dichloromethane) to yield the final piperazinyl intermediate, ready for coupling with the indole fragment.

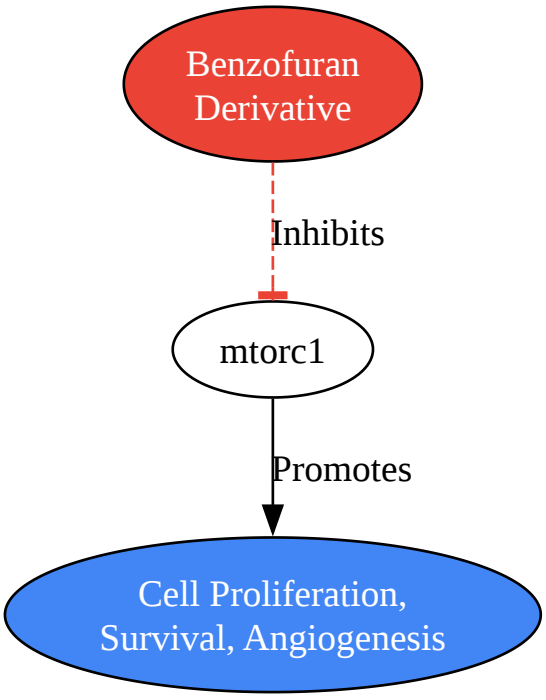
Broader Pharmaceutical Potential: Beyond Antidepressants

The utility of the **4-Bromobenzofuran-5-ol** scaffold is not limited to CNS agents. The broader benzofuran class has shown promise in a multitude of therapeutic areas. The strategic placement of the bromo and hydroxyl groups makes this intermediate an attractive starting point for generating libraries of novel compounds for screening.

© 2026 BenchChem. All rights reserved.

Anticancer Applications

Benzofuran derivatives have been identified as potent anticancer agents.[14][15] Some derivatives act as inhibitors of human peptide deformylase (HsPDF), a novel target for antitumor therapies.[16] Others have been shown to interfere with critical signaling pathways like the AKT/mTOR pathway, which is often dysregulated in cancer.[15] The 4-bromo position can be used to introduce aryl or heteroaryl moieties via Suzuki coupling, which can interact with hydrophobic pockets in enzyme active sites, while the 5-hydroxyl group can act as a hydrogen bond donor, enhancing binding affinity.



Click to download full resolution via product page

Antifungal and Antibacterial Agents

There is a significant and ongoing need for new antimicrobial agents. Benzofuran-5-ol derivatives have demonstrated promising in-vitro antifungal activity against various species, including Candida and Aspergillus.[1][3] The core scaffold can be modified to create compounds that disrupt microbial cell walls or inhibit essential enzymes. For example, new benzofuran derivatives have shown potent antibacterial activity against strains like Enterococcus faecalis.[17] The 4-bromo position allows for the introduction of diverse side chains that can be optimized to enhance antimicrobial potency and spectrum.

© 2026 BenchChem. All rights reserved.

Conclusion

4-Bromobenzofuran-5-ol is more than a simple chemical; it is a strategic platform for pharmaceutical innovation. Its well-defined and orthogonal reactivity allows medicinal chemists to efficiently construct complex molecules with therapeutic potential. Its demonstrated utility in the synthesis of the antidepressant Vilazodone highlights its current value, while the broad biological activities of the benzofuran scaffold point to a future rich with possibilities in oncology, and anti-infective research. As drug discovery continues to demand novel molecular architectures, the importance of versatile and intelligently designed intermediates like **4-Bromobenzofuran-5-ol** will only continue to grow.

References

- An investigation of the synthesis of vilazodone. ResearchGate. [Link]
- Last Decade of Unconventional Methodologies for the Synthesis of Substituted Benzofurans. MDPI. [Link]
- Improved method for synthesis of vilazodone hydrochloride. ResearchGate. [Link]
- 4-Bromo-1-benzofuran. PubChem. [Link]
- 645 Design, Synthesis And Characterization Of Benzofuran Derivatives For Anti-Bacterial Activity - A Research Article. IAJPS. [Link]
- Total synthesis of natural products containing benzofuran rings. RSC Publishing. [Link]
- Benzofuran synthesis. Organic Chemistry Portal. [Link]
- Synthesis and antifungal activity of benzofuran-5-ols. ResearchGate. [Link]
- Scale-Up Synthesis of Antidepressant Drug Vilazodone. Semantic Scholar. [Link]
- A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies. PMC. [Link]
- Vilazodone: A 5-HT1A Receptor Agonist/Serotonin Transporter Inhibitor for the Treatment of Affective Disorders. PMC. [Link]

© 2026 BenchChem. All rights reserved.

- Synthesis of New Derivatives of Benzofuran as Potential Anticancer Agents. MDPI. [Link]
- Synthesis of benzofuran-5-ol derivatives. Reagents and conditions. ResearchGate. [Link]
- Identification of benzofuran-4,5-diones as novel and selective non-hydroxamic acid, non-peptidomimetic based inhibitors of human peptide deformylase. PMC. [Link]
- Natural source, bioactivity and synthesis of benzofuran derivatives. PMC. [Link]
- Study of Benzofuran Derivatives and their Biological Significance Study of comprehensive properties of benzofuran and its derivatives. IJSDR. [Link]
- Benzofuran, 5-bromo-. PubChem. [Link]
- The Synthesis, Characterisation and Biological Evaluation of Novel Benzofuran Derivatives. EAS Publisher. [Link]
- Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity. PMC. [Link]
- Benzofurans. American Elements. [Link]
- A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies. Semantic Scholar. [Link]
- Mini Review on Important Biological Properties of Benzofuran Derivatives. Crimson Publishers. [Link]
- Preparation method of 5-bromobenzofuran.
- Green Synthetic Strategies and Medicinal Applications of Benzofuran: A Review. Atlantis Press. [Link]
- New Benzofuran Derivatives as an Antioxidant Agent. PMC. [Link]
- Natural source, bioactivity and synthesis of benzofuran derivatives. ScienceOpen. [Link]
- Natural source, bioactivity and synthesis of benzofuran derivatives. RSC Publishing. [Link]

© 2026 BenchChem. All rights reserved.

- Discovery of New Heterocyclic/Benzofuran Hybrids as Potential Anti-Inflammatory Agents: Design, Synthesis, and Evaluation of the Inhibitory Activity of Their Related Inflammatory Factors Based on NF-κB and MAPK Signaling Pathways. MDPI. [Link]
- Synthesis and Biological Studies of Benzo[b]furan Derivatives: A Review from 2011 to 2022. MDPI. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. scienceopen.com [scienceopen.com]
- 2. A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Natural source, bioactivity and synthesis of benzofuran derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mini Review on Important Biological Properties of Benzofuran Derivatives - MedCrave online [medcraveonline.com]
- 5. Natural source, bioactivity and synthesis of benzofuran derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 6. 4-BROMOBENZOFURAN-5-OL | CymitQuimica [cymitquimica.com]
- 7. 40432-23-3|4-Bromobenzofuran-5-ol|BLD Pharm [bldpharm.com]
- 8. chemscene.com [chemscene.com]
- 9. 4-bromobenzofuran-5-ol | 40432-23-3 [sigmaaldrich.com]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
- 12. Vilazodone: A 5-HT1A Receptor Agonist/Serotonin Transporter Inhibitor for the Treatment of Affective Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 14. mdpi.com [mdpi.com]
- 15. Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Identification of benzofuran-4,5-diones as novel and selective non-hydroxamic acid, non-peptidomimetic based inhibitors of human peptide deformylase - PMC [pmc.ncbi.nlm.nih.gov]
- 17. cuestionesdefisioterapia.com [cuestionesdefisioterapia.com]
- To cite this document: BenchChem. [4-Bromobenzofuran-5-ol pharmaceutical intermediate applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12092401/docs#4-bromobenzofuran-5-ol-pharmaceutical-intermediate-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.